

Application Notes and Protocols: Functionalization of Gold Nanoparticles with Thiol-C9-PEG7

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Compound of Interest

Compound Name: Thiol-C9-PEG7

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Introduction

Gold nanoparticles (AuNPs) are at the forefront of nanomedical research, offering a versatile platform for applications ranging from diagnostics and imaging to targeted drug delivery.[1][2][3] Their utility is significantly enhanced through surface functionalization, which improves their stability, biocompatibility, and targeting specificity.[4][5][6] Polyethylene glycol (PEG) is a widely used polymer for surface modification due to its ability to reduce non-specific protein adsorption, thereby prolonging circulation time in vivo.[4] This document provides a detailed, step-by-step guide for the functionalization of citrate-capped gold nanoparticles with **Thiol-C9-PEG7**, a process that leverages the strong affinity of the thiol group for the gold surface to create a stable, biocompatible nanoparticle conjugate.[7]

Experimental Protocols

This section details the necessary procedures, from the synthesis of the initial gold nanoparticles to their functionalization and subsequent purification.

Part 1: Synthesis of Citrate-Capped Gold Nanoparticles (AuNPs)

This protocol is based on the well-established Turkevich-Frens method for synthesizing monodisperse, citrate-stabilized gold nanoparticles.[8]

Materials:

- Hydrogen tetrachloroaurate (HAuCl₄) solution (1.0 mM)
- Trisodium citrate dihydrate (Na₃C₆H₅O₇·2H₂O) solution (1% w/v)
- Ultrapure water (18.2 MΩ·cm)
- Glassware (thoroughly cleaned with aqua regia and rinsed with ultrapure water)
- Stirring hotplate
- Magnetic stir bar

Procedure:

- In a clean Erlenmeyer flask, bring 20 mL of 1.0 mM HAuCl₄ solution to a rolling boil on a stirring hotplate with a magnetic stir bar.
- Rapidly inject 2 mL of 1% trisodium citrate solution into the boiling HAuCl₄ solution while stirring vigorously.[8]
- Observe the color change of the solution from pale yellow to colorless, and then to a deep red or wine color, which indicates the formation of gold nanoparticles.[8][9]
- Continue boiling and stirring for an additional 10-15 minutes.[8]
- Remove the flask from the heat and allow it to cool to room temperature.
- Store the synthesized citrate-capped AuNPs at 4°C until further use.

Part 2: Functionalization of AuNPs with Thiol-C9-PEG7

This procedure describes the ligand exchange process to functionalize the citrate-capped AuNPs with **Thiol-C9-PEG7**.

Materials:

- Citrate-capped AuNPs (from Part 1)
- **Thiol-C9-PEG7** solution (e.g., 1 mg/mL in ultrapure water)
- Phosphate-buffered saline (PBS), pH 7.4
- Microcentrifuge tubes

Procedure:

- Prepare a solution of **Thiol-C9-PEG7** in ultrapure water or a suitable buffer like PBS. The concentration will depend on the desired surface coverage and the concentration of the AuNP solution.[\[10\]](#)
- In a microcentrifuge tube, mix the citrate-capped AuNP solution with the **Thiol-C9-PEG7** solution. A typical molar ratio of PEG to AuNPs can range from 2000:1 to 4000:1 to achieve good surface coverage.[\[11\]](#)
- Incubate the mixture at room temperature with gentle stirring or shaking for 12-24 hours to facilitate the ligand exchange reaction.[\[8\]](#)

Part 3: Purification of Functionalized AuNPs

Purification is a critical step to remove excess **Thiol-C9-PEG7** and displaced citrate ions. Centrifugation is a common and effective method.[\[7\]](#)[\[12\]](#)

Materials:

- Functionalized AuNP solution (from Part 2)
- Ultrapure water or PBS
- Microcentrifuge

Procedure:

- Centrifuge the functionalized AuNP solution. The speed and duration will depend on the size of the AuNPs (see Table 2 for general guidelines).[8]
- Carefully remove the supernatant containing unbound ligands.
- Resuspend the nanoparticle pellet in ultrapure water or PBS.
- Repeat the centrifugation and resuspension steps at least two more times to ensure thorough purification.[8]
- After the final wash, resuspend the purified **Thiol-C9-PEG7** functionalized AuNPs in the desired buffer for storage at 4°C.

Characterization and Data Presentation

Successful functionalization is confirmed by a combination of characterization techniques that assess the changes in the physicochemical properties of the nanoparticles.

Parameter	Citrate-Capped AuNPs (Expected)	Thiol-C9-PEG7 AuNPs (Expected)	Characterization Technique
Surface Plasmon Resonance (λ_{max})	~520 nm	Slight redshift (~2-5 nm)[13]	UV-Vis Spectroscopy
Hydrodynamic Diameter	Dependent on core size	Increase of 5-15 nm[11]	Dynamic Light Scattering (DLS)
Zeta Potential	Highly negative (~ -30 to -50 mV)	Less negative (~ -10 to -20 mV)	Electrophoretic Light Scattering (ELS)
Morphology	Spherical, monodisperse	No significant change in core morphology	Transmission Electron Microscopy (TEM)

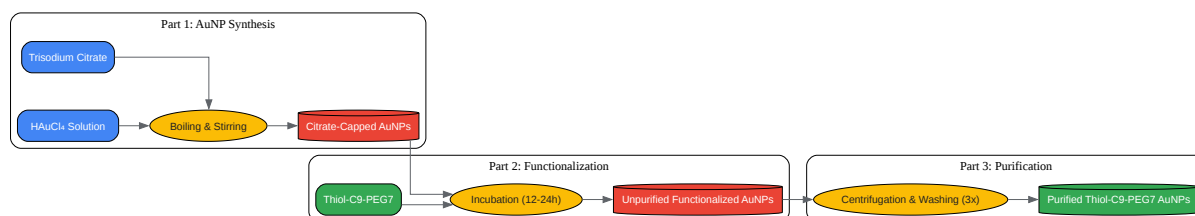
Table 1: Expected Characterization Data for AuNPs before and after functionalization.

AuNP Core Diameter	Centrifugation Speed (RCF)	Centrifugation Time (min)
10-20 nm	15,000 - 20,000 x g	20 - 30
30-50 nm	8,000 - 12,000 x g	15 - 20
60-80 nm	4,000 - 7,000 x g	10 - 15

Table 2: General Centrifugation Guidelines for Purification of AuNPs.

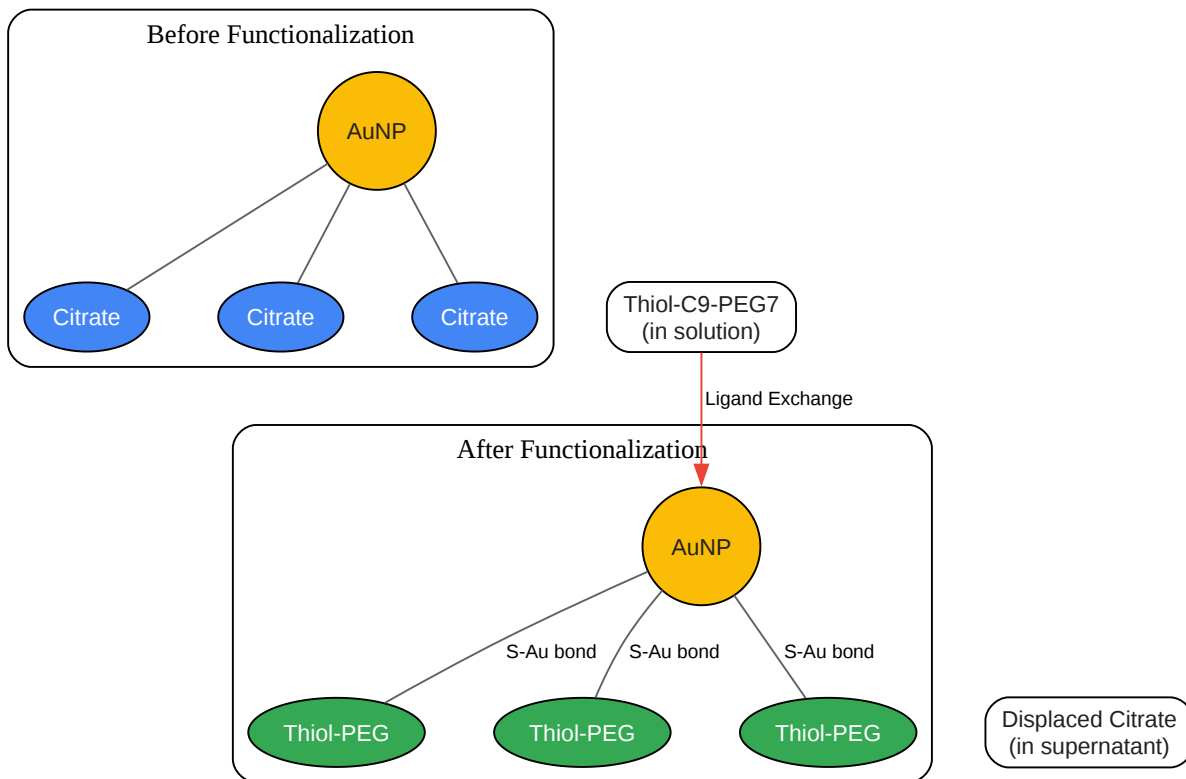
Visualizing the Workflow

The following diagrams illustrate the key processes involved in the functionalization of gold nanoparticles.



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Caption: Workflow for the synthesis and functionalization of gold nanoparticles.



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Caption: Ligand exchange reaction on the gold nanoparticle surface.

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